

5-Chloroquinolin-8-amine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 5-Chloroquinolin-8-amine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical properties, structure, and synthesis of **5-Chloroquinolin-8-amine**, a key intermediate in various chemical and pharmaceutical applications.

Core Chemical and Physical Properties

5-Chloroquinolin-8-amine is a substituted quinoline derivative with a chlorine atom at the 5-position and an amine group at the 8-position. Its chemical and physical properties are summarized in the table below, providing a foundational dataset for researchers.

Property	Value	Source
Molecular Formula	C ₉ H ₇ ClN ₂	[1][2][3][4][5]
Molecular Weight	178.62 g/mol	[1][2][3][5]
CAS Number	5432-09-7	[1][2][4]
Appearance	Light yellow needle-like crystals	[4][6]
Melting Point	87°C	[4][6][7]
Solubility	Insoluble in water; easily soluble in ethanol and ether.[4][6]	
SMILES	<chem>C1=CC2=C(C(=CC=C2Cl)N)N=C1</chem>	[2]
InChI	InChI=1S/C9H7ClN2/c10-7-3-4-8(11)9-6(7)2-1-5-12-9/h1-5H,11H2	[3]

Chemical Structure

The molecular structure of **5-Chloroquinolin-8-amine**, consisting of a quinoline core, is visualized below. The diagram highlights the positions of the chloro and amine functional groups which are critical to its reactivity and utility in synthesis.

Chemical structure of **5-Chloroquinolin-8-amine**.

Experimental Protocol: Synthesis of 5-Chloroquinolin-8-amine

The following protocol outlines a common method for the synthesis of **5-Chloroquinolin-8-amine** from 5-chloro-8-nitroquinoline.

Objective: To synthesize **5-Chloroquinolin-8-amine** via the reduction of 5-chloro-8-nitroquinoline.

Materials:

- 5-chloro-8-nitroquinoline
- 50% Acetic acid
- Iron powder
- Concentrated ammonia water
- Distilled water
- Ethanol
- Ether
- Reaction flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Steam distillation apparatus
- pH meter or pH paper
- Filtration apparatus

Procedure:

- **Reaction Setup:** In a reaction flask equipped with a reflux condenser, create a mixture of 5-chloro-8-nitroquinoline and 50% acetic acid.
- **Reduction:** While stirring the mixture, gradually add iron powder. The addition should be controlled to manage the exothermic reaction.

- Neutralization: After the addition of iron powder is complete, continue to stir the reaction mixture and heat under reflux until the reaction is complete (monitored by TLC or other appropriate methods). Allow the mixture to cool to room temperature. Carefully neutralize the reaction mixture by adding concentrated ammonia water until the pH reaches 8.[4][6]
- Purification: The product, **5-Chloroquinolin-8-amine**, is then isolated and purified by steam distillation.[4][6]
- Product Isolation: The distilled product is collected. If necessary, further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water).
- Drying: The purified crystals are dried under vacuum to yield the final product.

Logical Workflow for Synthesis:

The synthesis process follows a logical progression from starting materials to the final purified product. This workflow is illustrated in the diagram below.



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Workflow for the synthesis of **5-Chloroquinolin-8-amine**.

This guide provides essential information for professionals working with **5-Chloroquinolin-8-amine**. The provided data and protocols are intended to support further research and development activities.

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